Application Note: Unveiling Protein Architectures with DPDPB Crosslinking and Mass Spectrometry

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Compound of Interest

Compound Name:	*1,4-Bis[3-(2-pyridyldithio)propionamido]butane*
CAS No.:	*141647-62-3*
Cat. No.:	*B130269*

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Introduction: Mapping Protein Topologies with Chemical Crosslinking

Understanding the three-dimensional structure of proteins and their interaction networks is fundamental to deciphering biological function and advancing drug discovery. While high-resolution techniques like X-ray crystallography and cryo-electron microscopy provide detailed atomic models, they often require large amounts of highly pure and stable protein and may not capture the full dynamics of protein interactions in their native environment.

Chemical crosslinking-mass spectrometry (CX-MS) has emerged as a powerful and complementary approach to probe protein structures and interactions. This technique utilizes chemical reagents to create covalent bonds between amino acid residues that are in close proximity, effectively providing a "molecular ruler" to generate distance restraints. These restraints can then be used to model protein complexes and understand conformational changes.

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This application note provides a detailed guide to using 1,4-di-(3'-(2'-pyridyldithio)-propionamido)butane (DPDPB), a homobifunctional, thiol-cleavable crosslinking agent, for the analysis of protein structure and interactions by mass spectrometry. We will delve into the underlying chemistry, provide a robust experimental protocol, and outline a comprehensive data analysis workflow, grounded in established scientific principles to ensure reliable and reproducible results.

The Chemistry of DPDPB: A Thiol-Reactive and Cleavable Crosslinker

DPDPB is a symmetrical crosslinking reagent with a spacer arm length of approximately 19.9 Å. Its reactivity is directed towards sulfhydryl groups of cysteine residues, making it highly specific for probing the proximity of these amino acids within a protein or between interacting proteins.

The key feature of DPDPB is its central disulfide bond, which can be cleaved under reducing conditions. This cleavability is a significant advantage in mass spectrometry analysis. During tandem mass spectrometry (MS/MS), the crosslinked peptides can be fragmented in a way that either leaves the crosslinker intact or cleaves it. The characteristic mass signature of the cleaved crosslinker simplifies the identification of the crosslinked peptides, a major challenge in CX-MS data analysis.

The reaction proceeds in two steps. First, one of the pyridyldithio groups of DPDPB reacts with a cysteine residue on a protein, releasing pyridine-2-thione. The second pyridyldithio group then reacts with another cysteine residue, creating a covalent crosslink.

Experimental Design Considerations

Careful planning is crucial for a successful CX-MS experiment. The following factors should be considered:

- Protein Sample Quality: The protein of interest should be pure and in a buffer that does not contain primary amines or thiols, which can compete with the crosslinking reaction.
- DPDPB Concentration: The optimal concentration of DPDPB needs to be empirically determined. A concentration that is too low will result in insufficient crosslinking, while a

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concentration that is too high can lead to extensive and non-specific crosslinking, making data analysis difficult. A good starting point is a 10- to 50-fold molar excess of DPDPB over the protein.

- Control Experiments: A non-crosslinked control sample should always be included to distinguish between crosslinked and non-crosslinked peptides.
- Quenching the Reaction: After the desired reaction time, the crosslinking reaction should be stopped by adding a quenching reagent, such as L-cysteine or β-mercaptoethanol, to consume any unreacted DPDPB.

Step-by-Step Protocol: Crosslinking and Sample Preparation for MS

This protocol provides a general framework for crosslinking a protein sample with DPDPB and preparing it for mass spectrometry analysis.

Materials:

- Protein of interest in a suitable buffer (e.g., PBS, pH 7.4)
- DPDPB (freshly prepared stock solution in DMSO)
- Quenching buffer (e.g., 1 M L-cysteine)
- Dithiothreitol (DTT)
- Iodoacetamide (IAA)
- Trypsin (mass spectrometry grade)
- Formic acid

Protocol:

- Protein Preparation: Prepare the protein sample at a concentration of 1-5 mg/mL in a thiol- and amine-free buffer.

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- Crosslinking Reaction: Add the DPDPB stock solution to the protein sample to achieve the desired final concentration. Incubate the reaction mixture for 1-2 hours at room temperature with gentle shaking.
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 20-50 mM. Incubate for 15 minutes at room temperature.
- Reduction and Alkylation:
  - Add DTT to a final concentration of 10 mM and incubate for 30 minutes at 56 °C to reduce disulfide bonds, including the one in DPDPB.
  - Cool the sample to room temperature and add IAA to a final concentration of 25 mM. Incubate for 20 minutes in the dark to alkylate free cysteines.
- Enzymatic Digestion:
  - Dilute the sample with 50 mM ammonium bicarbonate to reduce the denaturant concentration.
  - Add trypsin at a 1:50 (enzyme:protein) ratio and incubate overnight at 37 °C.
- Sample Cleanup: Acidify the digest with formic acid to a final concentration of 0.1% to stop the digestion. Clean up the peptide mixture using a C18 desalting column.
- LC-MS/MS Analysis: Analyze the cleaned peptide sample by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Mass Spectrometry Analysis Strategy

The analysis of crosslinked peptides requires a specific MS strategy to handle their complexity.

- Data-Dependent Acquisition (DDA): A DDA method is typically used, where the mass spectrometer automatically selects the most abundant precursor ions for fragmentation.
- Fragmentation Method: A combination of fragmentation methods can be beneficial. Collision-induced dissociation (CID) or higher-energy collisional dissociation (HCD) are effective for fragmenting the peptide backbone. Electron-transfer dissociation (ETD) can be

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advantageous for fragmenting large, highly charged crosslinked peptides while preserving the crosslink.

- Stepped Collision Energy: Using stepped collision energy during HCD can help to simultaneously fragment the peptide backbones and cleave the crosslinker, generating the characteristic reporter ions for easier identification.

Data Analysis Workflow

The identification of crosslinked peptides from the complex MS/MS data is the most challenging part of a CX-MS experiment. Specialized software is required to automate this process.

A typical data analysis workflow is as follows:

- Database Searching: The acquired MS/MS spectra are searched against a protein sequence database using specialized software. Several software packages are available for the analysis of crosslinked peptides, including MeroX, xiSEARCH, and Xilmass.[1][2][3] These programs can handle the complexity of matching MS/MS spectra to pairs of peptides linked by DPDPB.

- Defining Crosslinker Parameters: In the search software, the specific properties of DPDPB must be defined:
  - The mass of the crosslinker.
  - The specificity of the crosslinker (cysteine).
  - The masses of the fragments generated upon cleavage of the crosslinker in the mass spectrometer.

- False Discovery Rate (FDR) Estimation: The search results must be statistically validated to minimize the number of false-positive identifications. This is typically done by searching the data against a decoy database and calculating an FDR. An FDR of 1-5% is generally considered acceptable.

- Visualization and Interpretation: Once a list of high-confidence crosslinked peptides is obtained, the results can be visualized in the context of the protein's known or predicted

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structure. Tools like xiVIEW can be used to map the identified crosslinks onto 3D protein structures.[2]

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Figure 1: Overall workflow for DPDPB crosslinking-mass spectrometry.

Interpreting the Results

Each identified crosslink provides a distance restraint between the two linked cysteine residues, indicating that they are within the spacer arm length of DPDPB (approximately 19.9 Å) in the protein's three-dimensional structure. This information can be used to:

- Validate protein structures: Compare the identified crosslinks with existing crystal or cryo-EM structures.
- Model protein complexes: Docking of protein subunits can be guided by the distance restraints from intermolecular crosslinks.

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- Study conformational changes: Changes in the crosslinking pattern upon ligand binding or mutation can reveal shifts in protein conformation.

Troubleshooting

Problem	Possible Cause	Solution
Low crosslinking efficiency	Insufficient DPDPB concentration.	Increase the molar excess of DPDPB.
Inactive DPDPB.	Use a fresh stock of DPDPB.	
Inaccessible cysteine residues.	Consider partial denaturation of the protein.	
High degree of non-specific crosslinking	DPDPB concentration is too high.	Reduce the molar excess of DPDPB.
Reaction time is too long.	Shorten the incubation time.	
Low number of identified crosslinks	Inefficient fragmentation of crosslinked peptides.	Optimize MS/MS parameters (e.g., use stepped collision energy).
Inadequate data analysis software.	Use a search engine specifically designed for crosslinked peptides.	

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// Intermediate intermediate [label="{Activated Protein 1 | Protein 1-S-S-(CH2)4-S-S-Py}"];

// Product crosslinked [label="{Crosslinked Proteins | Protein 1-S-S-(CH2)4-S-S-Protein 2}", fillcolor="#4285F4", fontcolor="#FFFFFF"];

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// MS/MS Cleavage cleavage [label="MS/MS Fragmentation", shape=ellipse, style=filled, fillcolor="#FBBC05"]; fragment1 [label="{Fragment 1 | Protein 1-S-S-(CH2)4-SH}"]; fragment2 [label="{Fragment 2 | Protein 2-SH}"];

// Edges protein1:cys -> intermediate [label="+ DPDPB\n- Py-SH"]; intermediate -> crosslinked [label="+ Protein 2-SH\n- Py-SH"]; crosslinked -> cleavage; cleavage -> fragment1; cleavage -> fragment2; }

Figure 2: Reaction of DPDPB with cysteine residues and subsequent cleavage.

Conclusion

DPDPB crosslinking coupled with mass spectrometry is a robust method for gaining insights into protein structure and interactions. The thiol-reactivity and cleavability of DPDPB make it a valuable tool for CX-MS studies. By following the guidelines and protocols outlined in this application note, researchers can confidently employ this technique to address a wide range of biological questions.

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Sources

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- 3. GitHub - CompOmics/xilmass: An algorithm to identify cross-linked peptides [github.com]

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